

Proper Disposal of 2-Bromo-2-Phenylacetic Acid: A Step-by-Step Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-bromo-2-phenylacetic acid

Cat. No.: B146123

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents like **2-bromo-2-phenylacetic acid** is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **2-bromo-2-phenylacetic acid**, ensuring compliance with hazardous waste regulations.

Immediate Safety and Hazard Information

2-Bromo-2-phenylacetic acid is classified as a hazardous substance. It is known to cause skin and serious eye irritation.[1][2] In some cases, it may cause severe skin burns and eye damage.[3] It may also cause respiratory irritation.[1][4] Therefore, strict adherence to safety protocols during handling and disposal is paramount. Always wear appropriate personal protective equipment (PPE), including chemical safety goggles, gloves, and a lab coat.[5][6] Work in a well-ventilated area or under a chemical fume hood.[2][7]

Disposal Procedure: A Step-by-Step Approach

The disposal of **2-bromo-2-phenylacetic acid** must be managed as hazardous waste, in accordance with local, regional, and national environmental regulations.[2][4][6][8]

Step 1: Segregation of Waste

Proper segregation is the first and most critical step in hazardous waste management. **2-Bromo-2-phenylacetic acid** is a halogenated organic compound.[9] As such, it must be

collected separately from non-halogenated organic waste and other waste streams like aqueous or solid waste.[9][10]

- Do not mix **2-bromo-2-phenylacetic acid** with non-halogenated solvents.[10]
- Do not dispose of this chemical down the sink or in regular trash.[6][10]

Step 2: Containerization

Use a designated, properly labeled, and compatible waste container for collecting **2-bromo-2-phenylacetic acid** waste.

- The container must be in good condition, compatible with the chemical, and have a secure, tightly sealing lid to prevent leaks or spills.[7][10]
- Containers should be kept closed except when actively adding waste.[10]

Step 3: Labeling

Accurate and clear labeling of the waste container is mandatory for safety and regulatory compliance.

- The label must clearly state "Hazardous Waste" and identify the contents, including the full chemical name: "**2-bromo-2-phenylacetic acid**".[10] Do not use abbreviations or chemical formulas.[10]
- If mixing with other compatible halogenated waste, maintain a log sheet detailing the constituents and their approximate quantities.[9]

Step 4: Storage

Store the hazardous waste container in a designated satellite accumulation area within the laboratory.

- The storage area should be secure and away from sources of ignition or incompatible materials.[7]
- Store the container in a cool, dry, and well-ventilated location.[10]

Step 5: Final Disposal

The final disposal of **2-bromo-2-phenylacetic acid** must be handled by a licensed hazardous waste disposal company.^[2] Your institution's Environmental Health and Safety (EHS) department will coordinate the pickup and disposal of the waste. Follow your institution's specific procedures for requesting a hazardous waste pickup. The primary method for the disposal of halogenated organic waste is typically high-temperature incineration at a permitted facility.^[9]

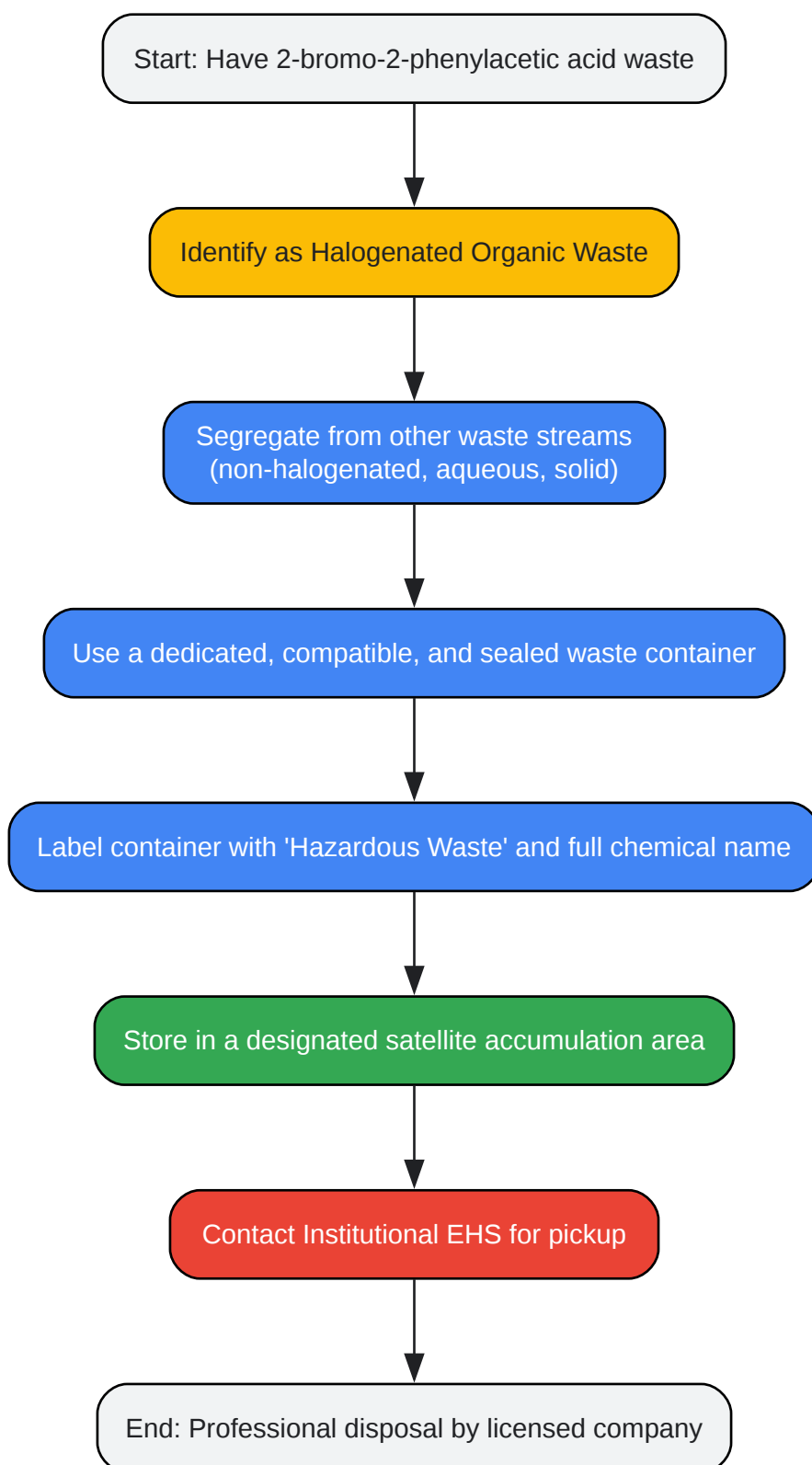
Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data related to **2-bromo-2-phenylacetic acid**.

Property	Value	Source
CAS Number	18698-97-0	^[1]
Molecular Formula	C ₈ H ₇ BrO ₂	^[1] ^[3]
Molecular Weight	215.04 g/mol	^[1] ^[3]
Melting Point	104-106 °C	
Hazard Class (Transport)	8 (Corrosive)	^[5]
Packing Group (Transport)	I, II, or III	^[5]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2-bromo-2-phenylacetic acid**.



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References

- 1. 2-Bromophenylacetic acid - Safety Data Sheet [chemicalbook.com]
- 2. tcichemicals.com [tcichemicals.com]
- 3. 2-Bromophenylacetic acid | C₈H₇BrO₂ | CID 87754 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. 2-Bromo-2-phenylacetic acid(4870-65-9)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 6. fishersci.com [fishersci.com]
- 7. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 8. assets.thermofisher.com [assets.thermofisher.com]
- 9. bucknell.edu [bucknell.edu]
- 10. braun.matse.illinois.edu [braun.matse.illinois.edu]
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